

# Yuankanin: A Technical Guide for Research Applications

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## Compound of Interest

Compound Name: Yuankanin

Cat. No.: B1683530

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## Introduction

**Yuankanin** is a naturally occurring flavonoid, specifically a genkwanin-5-bioside, where the sugar moiety consists of xylose and glucose.[1] Identified by the CAS Number 77099-20-8, this compound can be isolated from various plant sources, including *Gnidia involucrata*, *Struthiola argentea*, and *Diarthron iranica*. [1][2] As a member of the flavone class, **Yuankanin** is available for research purposes from several commercial suppliers. This document provides a technical overview of its known biological activities, presents available quantitative data, and details the experimental protocols used in its preliminary characterization.

## Chemical and Physical Properties

**Yuankanin** is a complex flavonoid with the molecular formula  $C_{27}H_{30}O_{14}$  and a molecular weight of approximately 578.5 g/mol. [3] For experimental use, it is typically supplied as a solid and is soluble in solvents such as DMSO, pyridine, methanol, and ethanol. Standard storage conditions for long-term stability are at  $-20^{\circ}\text{C}$ , protected from light and moisture.

Property	Value	Source
CAS Number	77099-20-8	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>27</sub> H <sub>30</sub> O <sub>14</sub>	<a href="#">[5]</a>
Molecular Weight	~578.52 g/mol	<a href="#">[4]</a> <a href="#">[6]</a>
Synonyms	Genkwanin 5-O-primveroside	<a href="#">[7]</a>
Known Sources	Gnidia involucrata, Struthiola argentea, Daphne feddei, Daphne gnidium, Diarthron iranica	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Purity (Typical)	>95% (HPLC)	<a href="#">[5]</a>
Solubility	DMSO, Pyridine, Methanol, Ethanol	
Storage	Short-term (days-weeks) at 0-4°C; Long-term (months-years) at -20°C	<a href="#">[4]</a>

## Commercially Available Yuankanin for Research

**Yuankanin** is available from a range of suppliers specializing in natural products and biochemicals for research use. Purity levels are typically high, and the compound is offered in milligram quantities. Researchers should note that these products are intended strictly for laboratory research and not for human or veterinary use.

Selected Commercial Suppliers:

- MedchemExpress[\[6\]](#)
- BOC Sciences
- Alfa Chemistry
- TargetMol

- MedKoo Biosciences[4]
- ChemFaces

## Known Biological Activities & Quantitative Data

Research into the specific biological functions of **Yuankanin** is limited; however, preliminary studies have identified inhibitory roles in enzymatic and anthelmintic assays.

### Enzyme Inhibition

A 2025 study investigating phenolic compounds from *Diarthron iranica* identified **Yuankanin** as an inhibitor of  $\alpha$ -amylase, an enzyme involved in carbohydrate metabolism.[2]

Compound	Target Enzyme	Bioactivity (IC <sub>50</sub> )	Source
Yuankanin	$\alpha$ -Amylase	1.32 mg/mL	[2]
Luteolin (Reference)	$\alpha$ -Amylase	0.63 mg/mL	[2]

### Anthelmintic Activity Screening

In a 2008 study by Ayers et al., **Yuankanin** was isolated from *Struthiola argentea* during a bioassay-guided search for anthelmintic compounds.[1] While **Yuankanin** itself was identified as one of the major flavones in the plant, it did not show potent activity in the primary screen. The study found that other related flavones from the same extract exhibited more significant inhibition of larval motility of the parasitic nematode *Haemonchus contortus*. [1] This suggests that while **Yuankanin** is structurally related to active compounds, its specific glycosylation may reduce its efficacy against this particular parasite.

## Detailed Experimental Protocols

The following protocols are derived from published research and provide a methodological basis for studying the biological activities of **Yuankanin**.

### Protocol: In Vitro Anthelmintic Assay

This protocol is adapted from the bioassay-guided fractionation described by Ayers et al. (2008) for testing activity against *Haemonchus contortus*.<sup>[1]</sup>

Objective: To assess the inhibitory effect of a test compound on the motility of *H. contortus* third-instar larvae (L3).

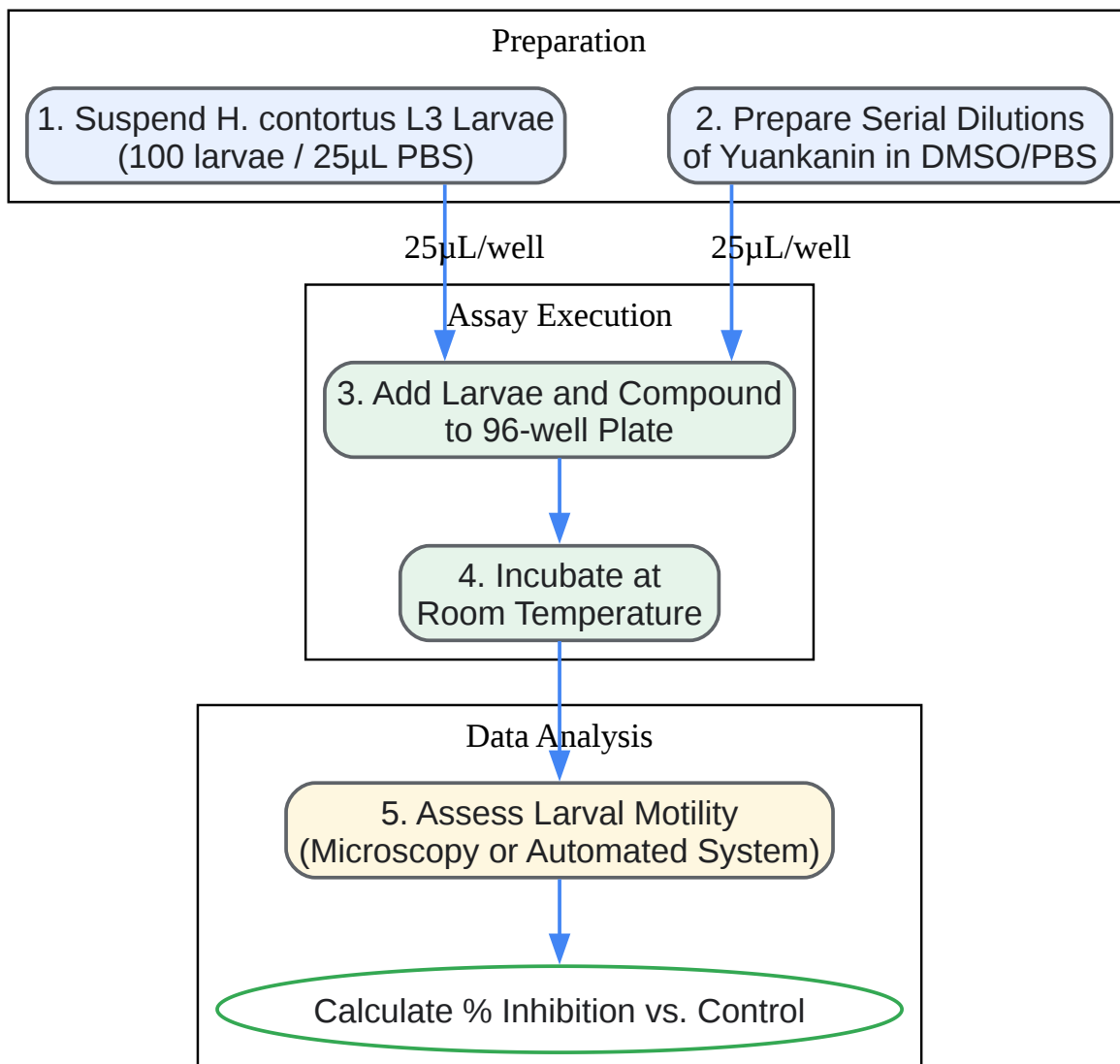
Materials:

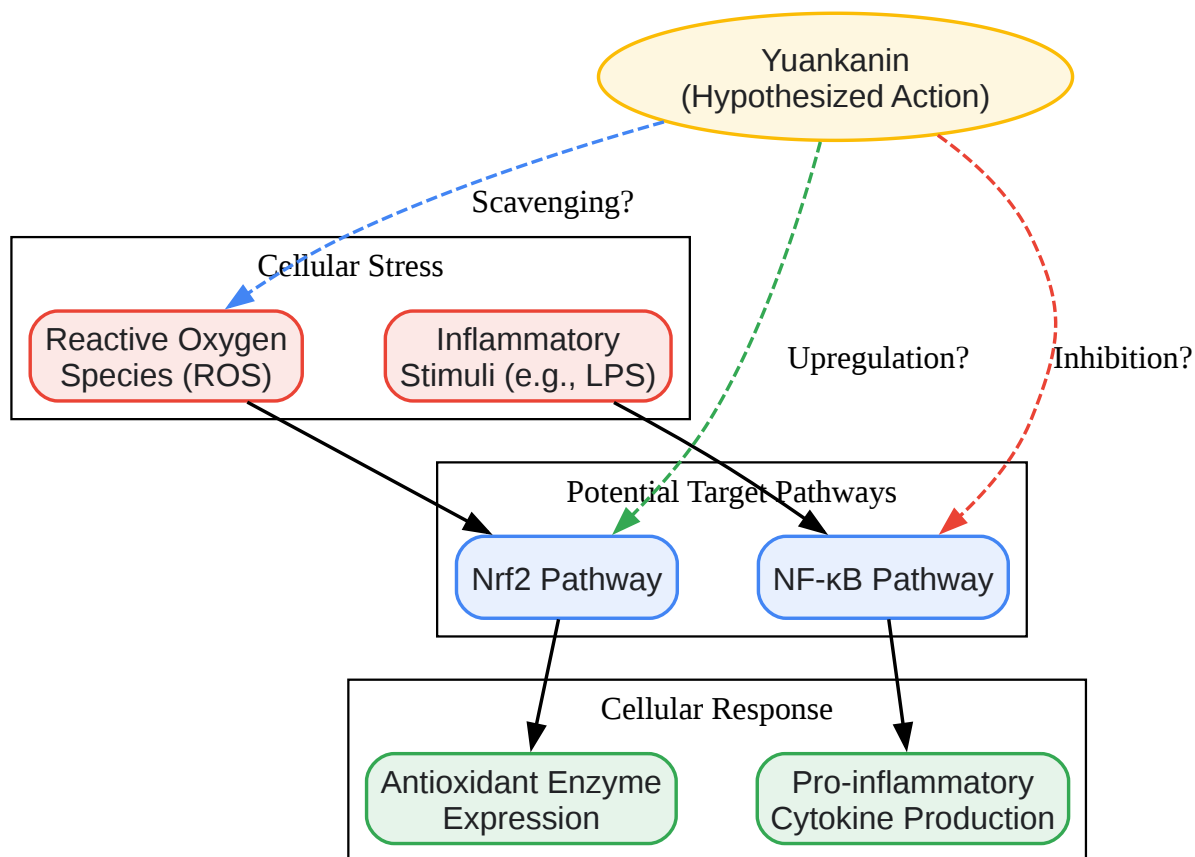
- *H. contortus* L3 larvae
- 96-well microtiter plates
- Test compound (e.g., **Yuankanin**) dissolved in DMSO
- Phosphate-Buffered Saline (PBS)
- Larval motility assessment software or microscope

Methodology:

- Preparation of Larvae: Suspend *H. contortus* L3 larvae in PBS at a concentration of approximately 100 larvae per 25  $\mu\text{L}$ .
- Compound Dilution: Prepare serial dilutions of the test compound in DMSO. Further dilute into PBS to achieve the final desired concentrations. Ensure the final DMSO concentration in the assay does not exceed a level that affects larval motility.
- Assay Setup:
  - Add 25  $\mu\text{L}$  of the larval suspension to each well of a 96-well plate.
  - Add 25  $\mu\text{L}$  of the diluted test compound solution to the wells.
  - Include negative controls (PBS with DMSO) and positive controls (a known anthelmintic drug).
- Incubation: Incubate the plates at room temperature for the desired time period (e.g., 24, 48, or 72 hours).

- **Motility Assessment:** Quantify larval motility using an automated system or by manual counting under a microscope. Results are typically expressed as a percentage of inhibition relative to the negative control.





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